Technical Guide: Physical Appearance and Storage Protocol for Sodium Pentafluorophenoxide

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Compound of Interest

Compound Name:	*SODIUM PENTAFLUOROPHENOXIDE*
CAS No.:	*2263-53-8*
Cat. No.:	*B1229612*

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Executive Summary

Sodium Pentafluorophenoxide (CAS: 2263-53-8) is a highly specialized nucleophilic reagent used extensively in the synthesis of fluorinated pharmaceuticals, agrochemicals, and peptide esters. While chemically robust in anhydrous environments, it exhibits significant hygroscopicity and hydrolytic instability. Upon exposure to atmospheric moisture, it rapidly reverts to pentafluorophenol and sodium hydroxide, compromising reaction stoichiometry and introducing corrosive impurities.

This guide defines the rigorous storage and handling protocols required to maintain the reagent's >98% purity, ensuring reproducibility in sensitive nucleophilic aromatic substitution (SNAr) and polymer synthesis applications.

Physicochemical Profile

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Sodium pentafluorophenoxide is the sodium salt of pentafluorophenol. Its electron-withdrawing fluorine atoms significantly increase the acidity of the parent phenol (pKa ~5.5), making the resulting phenoxide anion less basic but highly nucleophilic compared to non-fluorinated analogues.

Table 1: Core Physical Properties

Property	Specification	Notes
CAS Number	2263-53-8	Unique identifier for the sodium salt.[1][2][3]
Formula	C_6F_5NaO	
Molecular Weight	206.05 g/mol	
Appearance	White to pale cream solid	Can appear as a crystalline powder or fused solid.[4]
Odor	Odorless (Pure)	A phenolic/acrid odor indicates hydrolysis (presence of pentafluorophenol).
Solubility	Soluble in polar aprotic solvents	High solubility in DMF, DMSO, and Acetonitrile.
Hygroscopicity	High	Deliquescent; rapidly absorbs water from air.
Melting Point	>220°C (dec.)	Decomposes before melting if not strictly anhydrous.

Stability & Degradation Mechanisms[6]

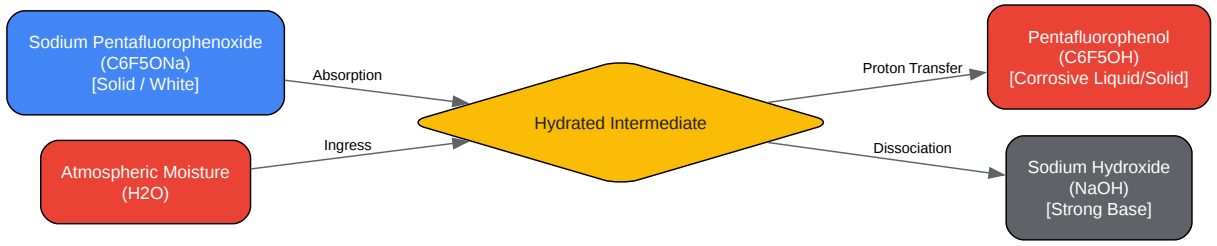
The primary threat to the integrity of **sodium pentafluorophenoxide** is hydrolysis. Unlike simple inorganic salts, the presence of the pentafluorophenyl group creates a specific degradation pathway driven by moisture.

The Hydrolysis Trap

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When exposed to moisture, the salt undergoes protonation to form the parent phenol. This reaction is practically irreversible under storage conditions because pentafluorophenol is volatile and corrosive, while the byproduct (NaOH) can trigger secondary decomposition or side reactions in downstream applications.

Visualization: Hydrolytic Degradation Pathway



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Figure 1: The hydrolytic degradation pathway. Note that the formation of NaOH introduces a strong base that can alter reaction pH and catalyze unwanted side reactions.

Optimal Storage Protocol

To prevent the degradation outlined above, a multi-barrier storage strategy is required.[5][6] The "Gold Standard" protocol is recommended for analytical standards and GMP-grade materials.

Tier 1: The Gold Standard (Recommended)

- Primary Containment: Amber glass vial with a Teflon-lined screw cap or crimp seal.
- Atmosphere: Stored under Argon (Ar) or Nitrogen (N_2).[7] Argon is preferred due to its higher density, which blankets the solid more effectively.
- Secondary Containment: Sealed inside a desiccator or a mylar foil bag with active desiccant packs (Silica gel or P_2O_5).

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- Temperature:2°C to 8°C (Refrigerated). While stable at room temperature if perfectly dry, cooling slows the kinetics of any incidental hydrolysis.

Tier 2: Standard Laboratory Storage

- Container: Tightly sealed plastic or glass container.
- Location: Cool, dry cabinet away from direct sunlight and heat sources.
- Precaution: Parafilm wrapping around the cap junction to reduce moisture ingress.

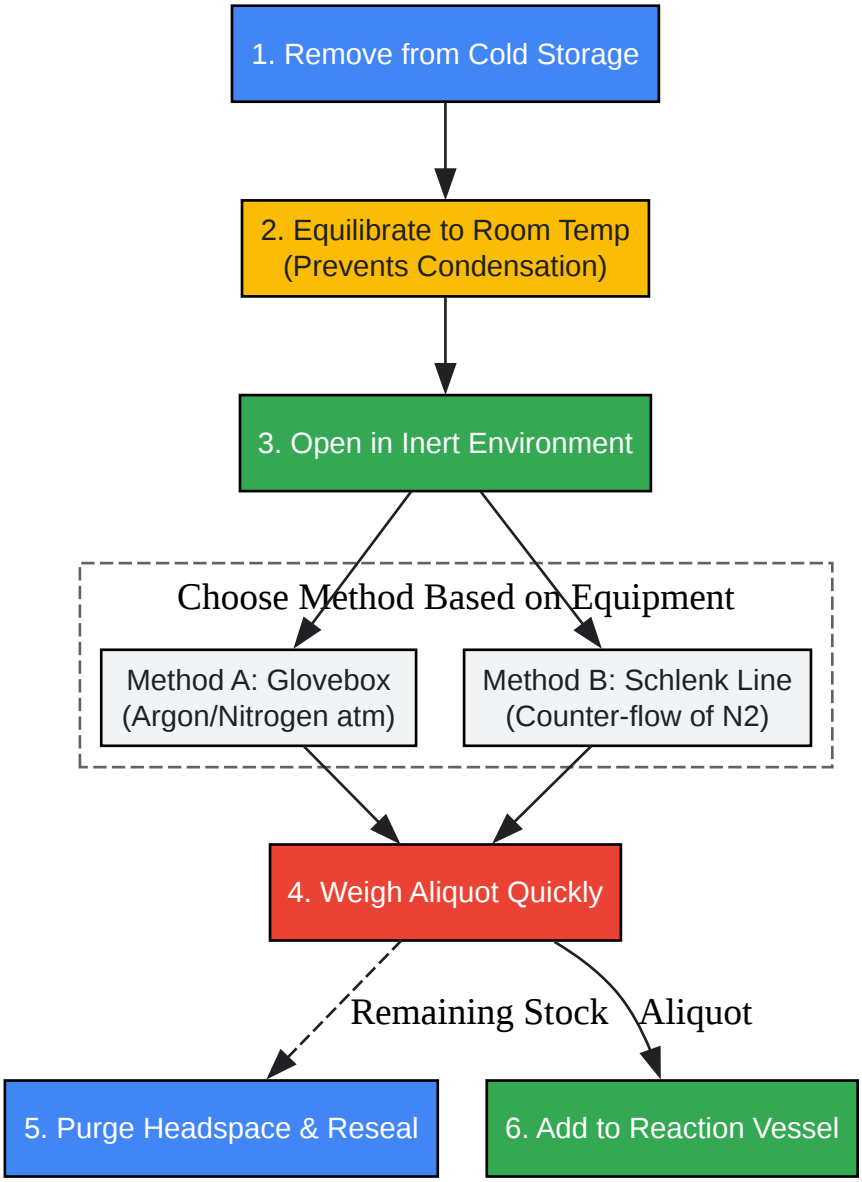
Critical Warning: Do not store near volatile acids (e.g., HCl, Acetic Acid). Acid vapors can permeate imperfect seals and protonate the salt in situ.

Handling & Preparation for Use[6][7][8][9][10][11]

The transition from storage to the reaction vessel is the most common point of failure. The following workflow ensures the reagent remains dry.

Workflow Visualization

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Figure 2: Decision tree for handling hygroscopic reagents. Step 2 (Equilibration) is critical to prevent condensation on the cold solid.

Key Handling Steps

- Thermal Equilibration: If stored in a fridge/freezer, allow the closed container to reach room temperature before opening. Opening a cold container in humid lab air causes immediate water condensation on the solid.

- Inert Transfer:

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- Best: Weigh inside a glovebox.
- Good: Use a funnel with a nitrogen blanket or "wine-pour" technique against a counter-flow of inert gas.

- Solvent Compatibility: Dissolve in anhydrous solvents (DMF, DMSO, THF) only. Using "wet" technical grade solvents will instantly quench the reagent.

Safety & Disposal

- Hazards: **Sodium pentafluorophenoxide** is corrosive.[8][9] Upon contact with skin or mucous membranes, it hydrolyzes to release NaOH (caustic) and pentafluorophenol (toxic/irritant).
- PPE: Wear chemical-resistant gloves (Nitrile), safety goggles, and a lab coat. Handle in a fume hood.
- Disposal: Dissolve in a combustible solvent and incinerate in a chemical incinerator equipped with an afterburner and scrubber (to handle HF generation from combustion).

References

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Sources

- 1. 2263-53-8 | Sodium pentafluorophenoxide - Fluoropharm [fluoropharm.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Page loading... [guidechem.com]
- 4. Pentafluorophenol, 99% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 5. safety.fsu.edu [safety.fsu.edu]

- 6. chemistry.stackexchange.com [chemistry.stackexchange.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
- 8. fishersci.com [fishersci.com]
- 9. Pentafluorophenol - Wikipedia [en.wikipedia.org]
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